

Storage and handling guidelines for 3-Phenoxypropan-1-amine

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Compound of Interest

Compound Name: 3-Phenoxypropan-1-amine

Cat. No.: B1584369

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Technical Support Center: 3-Phenoxypropan-1-amine

Welcome to the technical support guide for **3-Phenoxypropan-1-amine** (CAS No: 7617-76-7). This document provides researchers, scientists, and drug development professionals with essential guidelines for the safe storage and handling of this compound. Our goal is to ensure scientific integrity and user safety by explaining the causality behind each recommendation.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common questions and issues encountered during the handling and storage of **3-Phenoxypropan-1-amine**.

Q1: What are the primary hazards associated with **3-Phenoxypropan-1-amine**?

A1: **3-Phenoxypropan-1-amine** is classified as a hazardous substance. The primary risks are associated with direct contact and inhalation. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Therefore, handling this chemical requires strict adherence to safety protocols to avoid exposure.

Q2: I received my shipment of **3-Phenoxypropan-1-amine**. How should I store it for long-term use?

A2: Proper storage is critical to maintain the compound's purity and stability. For long-term storage, it should be kept in a tightly closed container in a refrigerator at 2-8°C.[3][4] The storage area must be cool, dry, and well-ventilated.[1][5][6] To prevent oxidative degradation, which is common in amines, storing under an inert atmosphere (e.g., nitrogen or argon) is strongly recommended.[4]

Q3: The compound appears to have a slight yellow tint, is it still usable?

A3: While some suppliers describe the compound as a clear liquid, a slight yellow tint can develop over time due to minor oxidation or impurity presence. However, a significant color change or the appearance of precipitates may indicate substantial degradation. If you observe this, it is best to verify the compound's purity through analytical methods (e.g., NMR, LC-MS) before use to ensure the integrity of your experimental results. Storing the compound under an inert atmosphere can help prevent this discoloration.[4]

Q4: What materials should I avoid when working with **3-Phenoxypropan-1-amine**?

A4: This compound is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[5][7] Contact with these substances can lead to vigorous, potentially hazardous reactions. Ensure that all labware is clean and free from these contaminants, and do not store **3-Phenoxypropan-1-amine** in proximity to these chemicals.

Q5: I'm getting inconsistent results in my experiments. Could storage or handling be the cause?

A5: Yes, inconsistent results are often linked to reagent degradation. If the compound has been stored improperly (e.g., at room temperature, exposed to air and light, or in a loosely sealed container), its purity may have been compromised. We recommend using a fresh aliquot from a properly stored stock or re-purifying the material if you suspect degradation. Always handle the compound in a well-ventilated area or chemical fume hood to prevent inhalation and exposure. [1][5]

Data & Protocols

Chemical and Physical Properties

Property	Value	Source
CAS Number	7617-76-7	[2]
Molecular Formula	C9H13NO	[2]
Molecular Weight	151.21 g/mol	[2]
Purity	Typically ≥95%	[2]
Appearance	Liquid	[8]

GHS Hazard Summary

Hazard Statement	GHS Pictogram	Signal Word
H315: Causes skin irritation	GHS07	Warning
H319: Causes serious eye irritation	GHS07	Warning
H335: May cause respiratory irritation	GHS07	Warning

Data sourced from multiple safety data sheets.[\[1\]](#)[\[2\]](#)

Recommended Personal Protective Equipment (PPE)

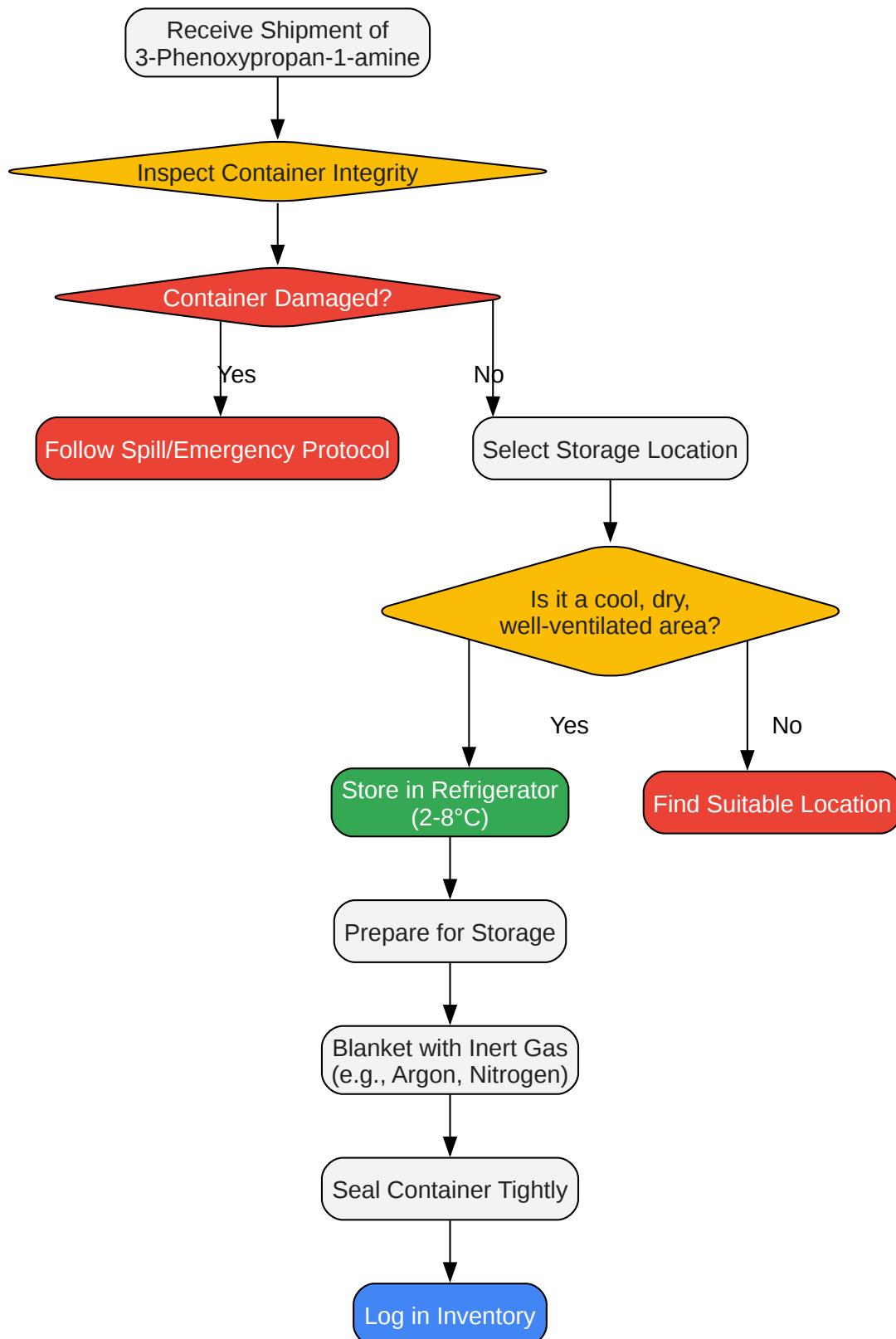
Proper PPE is mandatory to prevent exposure.[\[9\]](#)

Equipment	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[10]	Protects against splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[11]	Prevents skin contact, which causes irritation.[1] Gloves must be inspected before use. [7][10]
Skin and Body	Lab coat and closed-toe shoes.[11]	Minimizes the risk of accidental skin contact.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[1][5][12]	Avoids inhalation, which can lead to respiratory tract irritation.[1]

Visualized Workflows

Storage Decision Workflow

This diagram outlines the decision-making process for correctly storing **3-Phenoxypropan-1-amine** upon receipt.

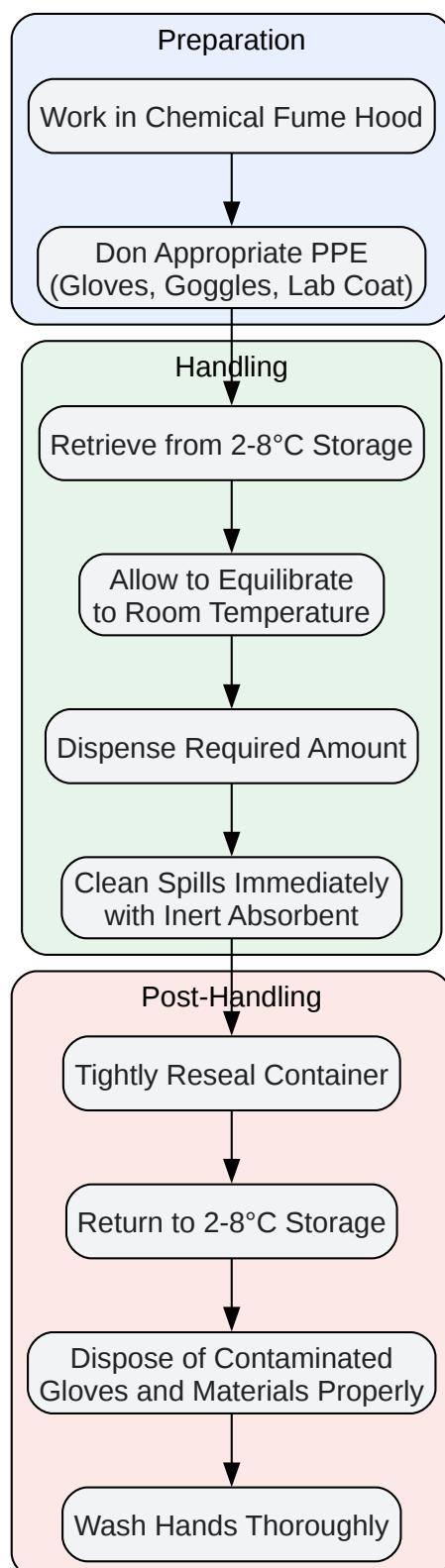


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Caption: Workflow for proper storage of **3-Phenoxypropan-1-amine**.

Safe Handling Protocol

This flowchart details the step-by-step process for safely handling the compound during an experiment.



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Caption: Step-by-step protocol for handling **3-Phenoxypropan-1-amine**.

Emergency Procedures

Spill & Release: In case of a spill, evacuate the area. Wear full PPE, including respiratory protection if necessary. Prevent the spill from entering drains.[\[1\]](#) Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite), then collect it into a suitable container for disposal.[\[1\]](#)[\[12\]](#)

First Aid:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical advice if irritation persists.[\[1\]](#)[\[13\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)

Fire Fighting: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[1\]](#)[\[5\]](#) During a fire, irritating and toxic gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) may be generated.[\[1\]](#)[\[5\]](#)[\[13\]](#) Firefighters should wear self-contained breathing apparatus (SCBA).[\[5\]](#)

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